

# 1-Buten-2-ol molecular weight and formula

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## Compound of Interest

Compound Name: 1-Buten-2-ol

Cat. No.: B14168027

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## Core Chemical Data for 1-Buten-2-ol

This document provides the fundamental molecular formula and molecular weight for **1-Buten-2-ol**.

## Summary of Molecular Properties

For researchers and professionals in drug development, the following table summarizes the key quantitative data for **1-Buten-2-ol**.

Property	Value	Source
Chemical Formula	C4H8O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	72.11 g/mol	<a href="#">[3]</a>
Monoisotopic Mass	72.057514874 Da	<a href="#">[3]</a>

### Detailed Information:

- Chemical Formula: The formula C4H8O indicates that each molecule of **1-Buten-2-ol** is composed of four carbon atoms, eight hydrogen atoms, and one oxygen atom.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: The molecular weight is the mass of one mole of the substance and is an average of the isotopic masses of the constituent elements.[\[3\]](#)

- Monoisotopic Mass: This is the mass of a molecule with the most common isotopes of each element ( $^{12}\text{C}$ ,  $^1\text{H}$ ,  $^{16}\text{O}$ ) and is a more precise value used in mass spectrometry.[3]

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## References

- 1. 1-Buten-2-ol [webbook.nist.gov]
- 2. 1-Buten-2-ol [webbook.nist.gov]
- 3. 1-Buten-2-ol |  $\text{C}_4\text{H}_8\text{O}$  | CID 143854 - PubChem [pubchem.ncbi.nlm.nih.gov]
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